

# A Comparative Guide to Analytical Techniques for Monitoring TBAF-Mediated Reactions

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## Compound of Interest

Compound Name: *Tetrabutylammonium fluoride trihydrate*

Cat. No.: *B108558*

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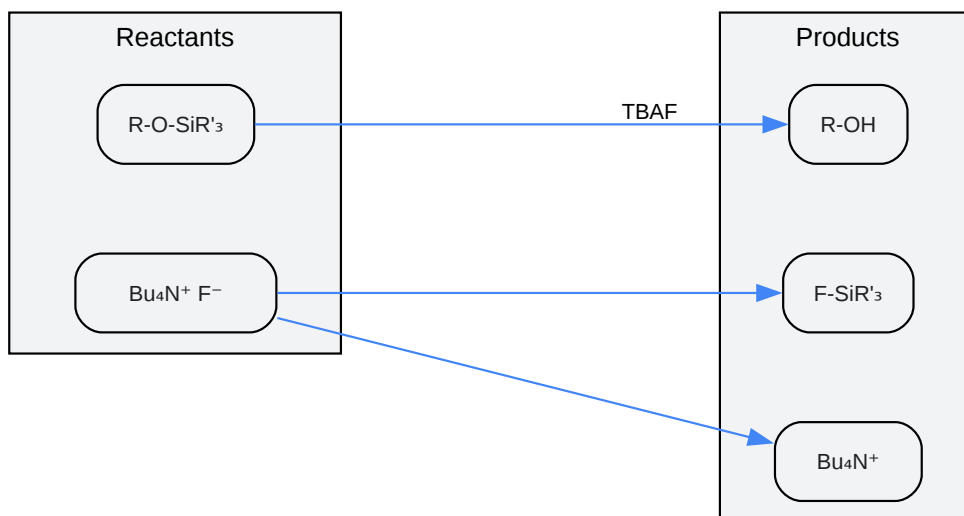
For Researchers, Scientists, and Drug Development Professionals

Tetrabutylammonium fluoride (TBAF) is a widely utilized reagent in organic synthesis, primarily as a source of fluoride ions for the cleavage of silyl ether protecting groups. Efficiently monitoring the progress of these reactions is crucial for optimizing reaction conditions, maximizing yields, and ensuring the purity of the final product. This guide provides an objective comparison of various analytical techniques used to monitor TBAF-mediated reactions, supported by experimental data and detailed protocols.

## The TBAF-Mediated Desilylation Reaction

The core of many TBAF-mediated reactions is the desilylation of silyl ethers. The fluoride ion from TBAF attacks the silicon atom, which has a high affinity for fluorine, leading to the cleavage of the silicon-oxygen bond and the liberation of the corresponding alcohol.

General mechanism for TBAF-mediated desilylation.



Workflow for monitoring a reaction using TLC.



Workflow for kinetic analysis using NMR.



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